

Technical Guide: Physicochemical Properties of (2-aminophenyl)(pyridin-2-yl)methanone

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Compound of Interest

Compound Name: 2-(2-Aminobenzoyl)pyridine

Cat. No.: B042983

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical and chemical properties of (2-aminophenyl)(pyridin-2-yl)methanone, a heterocyclic ketone of interest in medicinal chemistry and materials science. The information is presented to support research and development activities, with a focus on clarity and practical application.

Core Physical and Chemical Data

(2-aminophenyl)(pyridin-2-yl)methanone is a solid organic compound at room temperature. The key identifying information and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	42471-56-7	N/A
IUPAC Name	(2-aminophenyl)(pyridin-2-yl)methanone	N/A
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	N/A
Molecular Weight	198.22 g/mol	N/A
Physical Form	Solid	N/A
Melting Point	153-155 °C	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A

Experimental Protocols

Detailed experimental procedures are crucial for the verification of physical properties and for further research. Below are generalized, yet comprehensive, protocols for determining the melting point and solubility of a solid organic compound such as (2-aminophenyl)(pyridin-2-yl)methanone.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1°C) is characteristic of a pure substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of the crystalline solid is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is optimal.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation and Recording:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$.

Solubility Determination (Qualitative)

Understanding the solubility of a compound in various solvents is fundamental for purification, formulation, and designing reaction conditions.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Graduated pipettes or droppers
- A selection of solvents (e.g., water, ethanol, acetone, dimethyl sulfoxide (DMSO), dichloromethane)

Procedure:

- **Sample Preparation:** Approximately 10-20 mg of the solid compound is placed into a small test tube.
- **Solvent Addition:** A small volume (e.g., 0.5 mL) of the chosen solvent is added to the test tube.
- **Mixing:** The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for at least one minute to facilitate dissolution.
- **Observation:** The mixture is observed to determine if the solid has dissolved completely. If the solid dissolves, the compound is classified as "soluble" in that solvent at that concentration. If it remains undissolved, it is "insoluble." For intermediate cases, terms like "sparingly soluble" or "partially soluble" can be used.
- **Systematic Testing:** This procedure is repeated with a range of solvents of varying polarities to build a comprehensive solubility profile.

Logical Workflow for Compound Characterization

The following diagram illustrates a logical workflow for the initial physical and chemical characterization of a newly synthesized or acquired chemical compound.

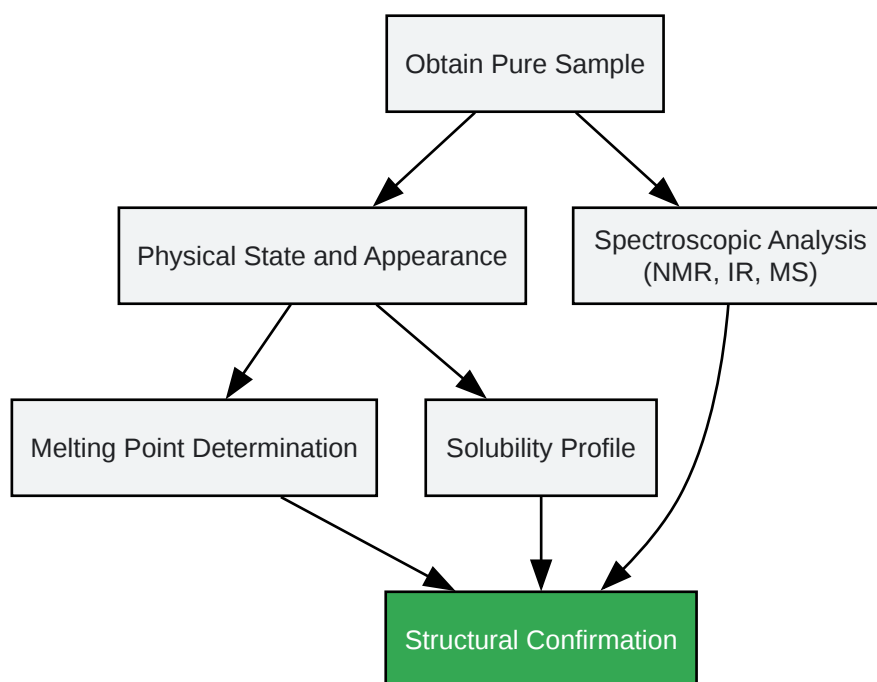


Figure 1: Logical Workflow for Compound Characterization

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Caption: A streamlined workflow for the initial characterization of a chemical compound.

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